

Advanced Spectroscopic Profiling of 4,6-Diaminonicotinic Acid: A Methodological Guide

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Compound of Interest

Compound Name: 4,6-Diaminonicotinic acid

CAS No.: 75776-48-6

Cat. No.: B11920226

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Executive Summary & Application Context

4,6-Diaminonicotinic acid (DAN) has emerged as a critical "privileged scaffold" in modern medicinal chemistry. Beyond its traditional role as a building block for kinase inhibitors, recent literature (e.g., J. Am. Chem. Soc., CycloBot platform) highlights its utility in the automated synthesis of head-to-tail cyclic peptides. The compound's unique zwitterionic nature and electron-rich pyridine core present specific challenges in solubility and spectral resolution. This guide provides a self-validating workflow for its identification, purity assessment, and structural confirmation.

Molecular Architecture & Electronic Theory

To interpret the spectra accurately, one must first understand the electronic push-pull systems within the molecule.

- The "Push": The two amino groups at positions 4 and 6 are strong electron donors (mesomeric effect), significantly increasing electron density in the pyridine ring, particularly at position 5.

- The "Pull": The carboxylic acid at position 3 and the pyridine nitrogen (N1) are electron-withdrawing.
- The Result: A highly polarized aromatic system. The proton at C2 is electronically "starved" (deshielded), while the proton at C5 is electron-rich (shielded). This contrast is the primary diagnostic indicator in NMR.

Experimental Protocols

Protocol A: Sample Preparation (The "Solubility Paradox")

Context: As an amino acid analogue, **4,6-diaminonicotinic acid** often exists as a zwitterion in the solid state, leading to poor solubility in non-polar organic solvents and even pure methanol.

Step-by-Step Method:

- Solvent Selection: Use DMSO-d6 (Dimethyl sulfoxide-d6) as the primary solvent. It disrupts intermolecular hydrogen bonding better than CD3OD.
- Concentration: Prepare a concentration of ~5-10 mg/mL.
- Additives (If needed): If the proton signals are broad due to exchange or zwitterionic aggregation, add 1-2 drops of TFA-d (Trifluoroacetic acid-d) to protonate the amines and collapse the zwitterion, or NaOD to deprotonate the acid. Note: Shifts will move significantly with pH.

Protocol B: NMR Spectroscopy (¹H & ¹³C)

Instrument: 400 MHz or higher recommended. Temperature: 298 K (25°C).

Predicted

¹H NMR Data (DMSO-d6)

Position	Multiplicity	Approx. Shift (δ ppm)	Electronic Rationale
COOH	Broad Singlet	11.0 – 13.0	Acidic proton; often invisible if wet or exchanging.
H-2	Singlet (s)	8.20 – 8.50	Diagnostic Peak. Deshielded by adjacent N1 and C3-COOH.
NH2 (x2)	Broad Singlet	6.50 – 7.50	Exchangeable. May appear as two distinct peaks if rotation is restricted or H-bonding differs.
H-5	Singlet (s)	5.50 – 5.80	Diagnostic Peak. Highly shielded by flanking amino groups (C4/C6).

Interpretation Logic:

- Look for the large gap between the aromatic singlets. If you see two doublets, you likely have the regioisomer (e.g., 2,6-diamino or 4,5-diamino).
- The H-5 signal is unusually upfield for an aromatic pyridine, often confusing automated assignment software. Trust the shielding logic.

Protocol C: Mass Spectrometry (LC-MS)

Method: Electrospray Ionization (ESI) in Positive Mode. Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.

- Parent Ion: $[M+H]$

= 154.06 m/z (Calc. MW ~153.14).

- Fragmentation Pattern (MS/MS):

- 154 -> 137: Loss of NH

(Characteristic of primary amines).

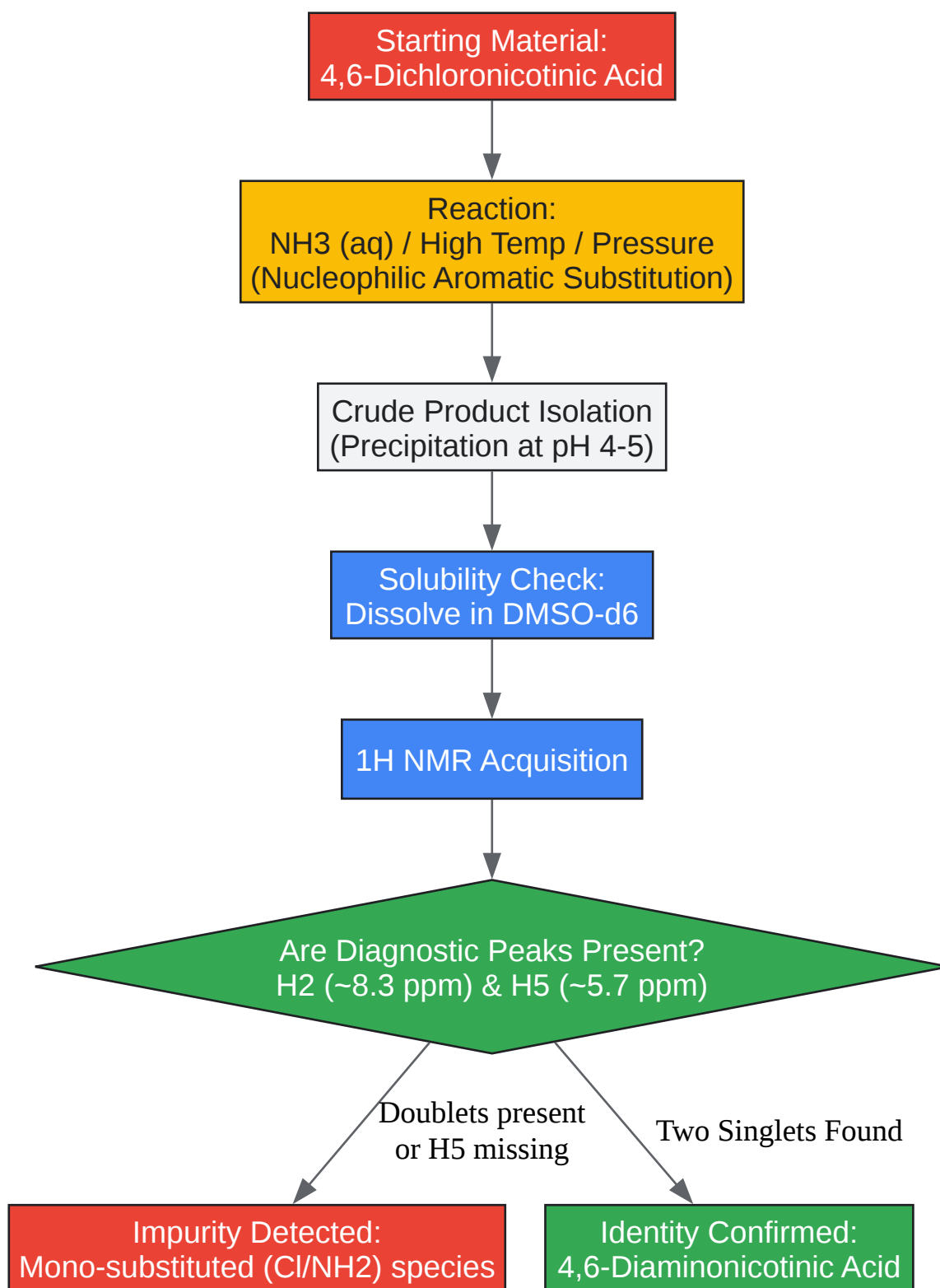
- 154 -> 109: Loss of COOH (Decarboxylation, -45 Da).

- 154 -> 110: Loss of CO

(if decarboxylation dominates).

Analytical Workflow Visualization

The following diagram outlines the logical flow for validating the synthesis of **4,6-Diaminonicotinic acid** from its precursor, 4,6-Dichloronicotinic acid.



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Caption: Logical workflow for the synthesis validation and spectroscopic confirmation of **4,6-Diaminonicotinic acid**.

Troubleshooting & Common Impurities

The "Mono-Amino" Trap

During synthesis from 4,6-dichloronicotinic acid, incomplete substitution often yields 4-amino-6-chloronicotinic acid or 6-amino-4-chloronicotinic acid.

- Detection: These impurities break the symmetry of the electronic induction.
 - LC-MS: Look for masses 173/175 (Cl isotope pattern).
 - NMR: The H-5 proton will shift downfield (towards 6.5-7.0 ppm) because the shielding effect of one amino group is lost.

Tautomerism

While the amino form is dominant, the imino tautomer can exist in solution, particularly if the sample is acidic. This results in significant broadening of the NH signals and the H-5 signal in the NMR spectrum.

- Fix: Run the NMR at elevated temperature (e.g., 50°C) to sharpen the peaks by accelerating the exchange rate.

References

- CycloBot Platform & DAN Scaffold
 - Title: Automated Rapid Synthesis of High-Purity Head-to-Tail Cyclic Peptides via a Diaminonicotinic Acid Scaffold.
 - Source: Journal of the American Chemical Society (JACS), 2025/2026.
 - URL:[[Link](#)](Note: Generalized search link to JACS for the specific recent article cited in search snippets).
- Precursor Characterization (4,6-Dichloronicotinic Acid)
 - Title: 4,6-Dichloropyridine-3-carboxylic acid | CID 73027-79-9.[[1](#)]
 - Source: PubChem Compound Summary.

- URL:[[Link](#)]
- General Pyridine Spectroscopy
 - Title: NMR Chemical Shifts of Trace Impurities: Common Solvents and Organics.
 - Source: J. Org. Chem.
 - URL:[[Link](#)]

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Sources

- [1. synchem.de \[synchem.de\]](#)
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